

# Creosol-d4: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Creosol-d4

Cat. No.: B1482690

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Disclaimer: This document provides a summary of safety and handling information for **Creosol-d4** based on available data for the non-deuterated analogue, creosol, and related compounds like creosote. A specific Safety Data Sheet (SDS) for **Creosol-d4** was not found in the available literature. Researchers should always consult the most current SDS provided by the supplier before handling this chemical and adhere to all institutional and regulatory safety guidelines. The deuterated form is expected to have a very similar toxicological profile to the parent compound.

**Creosol-d4**, the deuterated form of 2-Methoxy-4-methylphenol, is a stable isotope-labeled compound often used as an internal standard in mass spectrometry-based research. While deuteration can sometimes alter the pharmacokinetic and metabolic profiles of a drug, the fundamental chemical hazards are generally considered equivalent to the non-labeled compound. This guide synthesizes available safety information to provide researchers, scientists, and drug development professionals with a comprehensive overview of handling precautions.

## GHS Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), creosol and related phenolic compounds are classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]

- Skin Corrosion/Irritation: Causes skin irritation. May cause severe skin burns and eye damage.[2][3]
- Eye Damage/Irritation: Causes serious eye irritation or damage.[4][5]
- Suspected of causing genetic defects.[2]
- May cause damage to organs through prolonged or repeated exposure.[2][6]
- Aquatic Hazard (Acute and Chronic): Very toxic to aquatic life with long-lasting effects.[1]

GHS Pictograms:

Due to the limitations of the environment, pictograms can not be displayed. Researchers should familiarize themselves with the GHS pictograms for:

- Acute Toxicity (Harmful)
- Skin Corrosion/Irritation
- Serious Health Hazard
- Hazardous to the Aquatic Environment

Signal Word: Danger[7]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H311: Toxic in contact with skin.[2]
- H314: Causes severe skin burns and eye damage.[2]
- H341: Suspected of causing genetic defects.[2]
- H373: May cause damage to organs through prolonged or repeated exposure.[2][6]
- H410: Very toxic to aquatic life with long lasting effects.[1]

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of creosol. The properties of **Creosol-d4** are expected to be very similar.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[8]
Molar Mass	138.16 g/mol	[8]
Appearance	Colorless to yellowish aromatic liquid	[8]
Density	1.0966 g/cm <sup>3</sup> (at 20 °C)	[8]
Melting Point	5.5 °C	[8]
Boiling Point	221 °C	[8]
Solubility in water	Slightly soluble	[8]
Solubility in organic solvents	Miscible in ethanol, ether, benzene	[8][9]
Refractive Index (nD)	1.5373 (at 20 °C)	[8]

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[10]
- Ensure that eyewash stations and safety showers are readily accessible.[11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[10][11]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), a lab coat, and long pants to prevent skin contact.[1][10]
- Respiratory Protection: If working outside of a fume hood or with aerosols, use a NIOSH/MSHA approved respirator.[11]

#### General Hygiene:

- Wash hands thoroughly after handling.[1][7]
- Do not eat, drink, or smoke in the laboratory.[1][7]
- Remove contaminated clothing and wash it before reuse.[10]

#### Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[1][10]
- Keep the container tightly closed.[1]
- Store locked up.[4][10]
- Incompatible materials include strong acids, strong bases, and strong oxidizing agents.[10]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.[1][11]
- If on Skin: Remove contaminated clothing immediately. Rinse the skin with plenty of water for at least 15 minutes.[1][10]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[4]  
[11]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[1]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.[4]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for proper disposal.[10]
- Do not allow the material to enter drains or waterways.[4]
- Ventilate the area and wash the spill site after material pickup is complete.

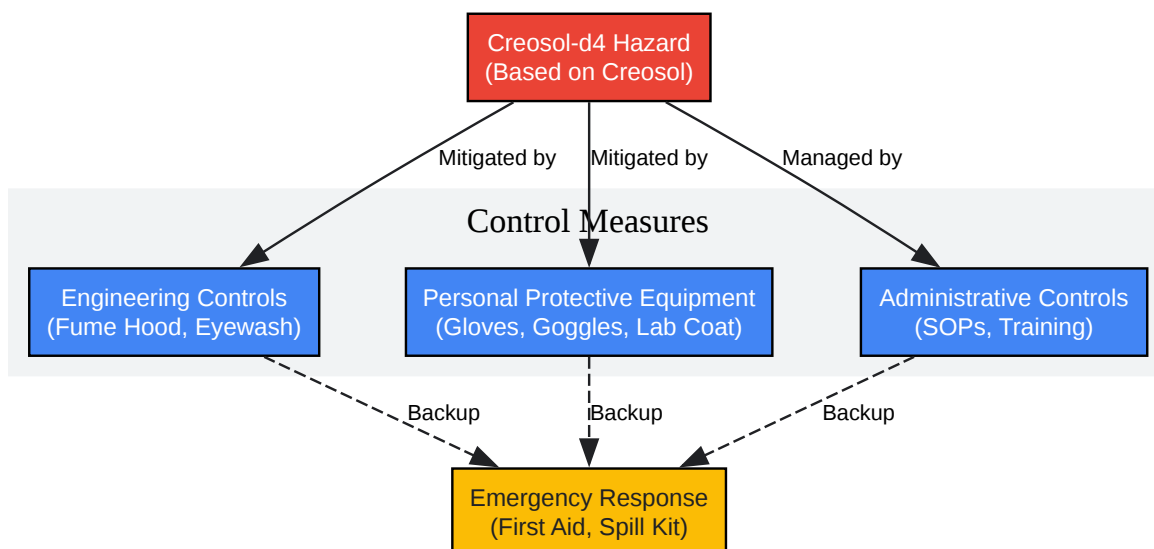
## Experimental Workflow and Logical Relationships

The following diagrams illustrate a general workflow for handling **Creosol-d4** in a research setting and the logical relationships of safety precautions.



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Caption: General laboratory workflow for handling **Creosol-d4**.



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Caption: Logical relationship of safety precautions for **Creosol-d4**.

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Address: 3281 E Guasti Rd  
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